

Biosynthesis of 4-Hydroxyphenylpyruvic Acid from Tyrosine: A Technical Guide

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Compound of Interest

Compound Name: 4-Hydroxyphenylpyruvic acid

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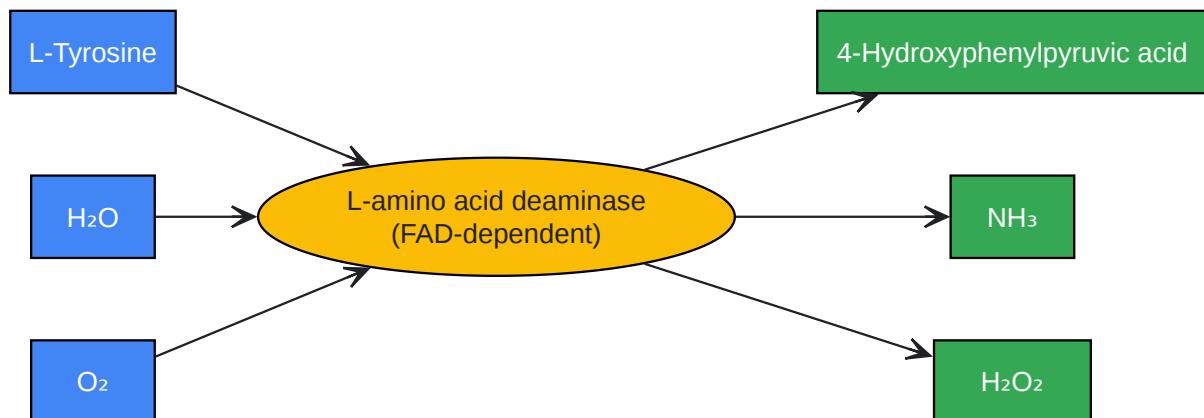
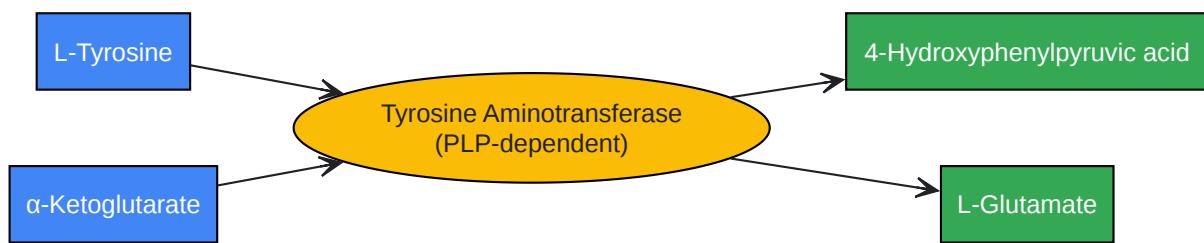
This technical guide provides an in-depth overview of the biosynthesis of **4-Hydroxyphenylpyruvic acid** (4-HPP) from L-tyrosine. 4-HPP is a crucial intermediate in the metabolism of aromatic amino acids and serves as a precursor for the synthesis of various valuable compounds in the pharmaceutical and food industries. This document details the core enzymatic pathways, provides comprehensive experimental protocols, and presents quantitative data to facilitate research and development in this area.

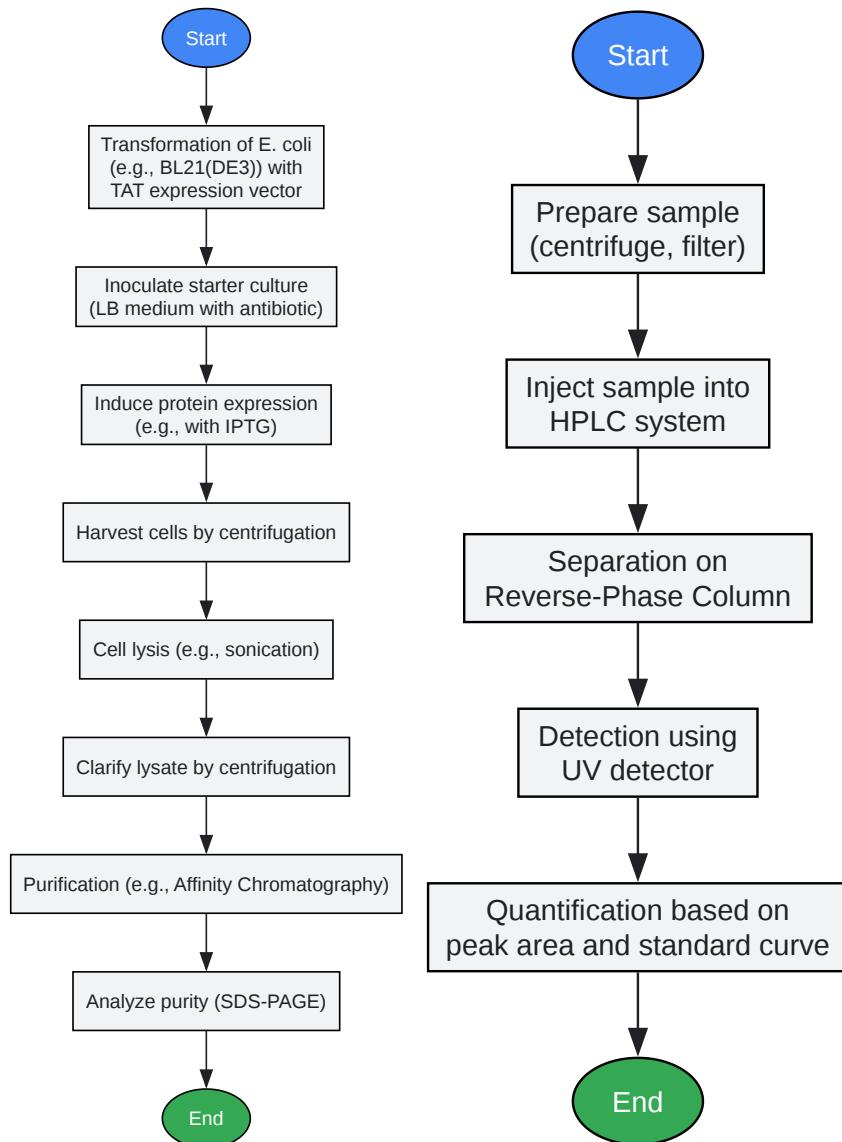
Core Biosynthetic Pathways

The primary route for the biosynthesis of 4-HPP from L-tyrosine involves a transamination reaction catalyzed by the enzyme Tyrosine Aminotransferase (TAT). An alternative pathway utilizes L-amino acid deaminase (ml-AAD) for the direct deamination of L-tyrosine.

Tyrosine Aminotransferase (TAT) Pathway

Tyrosine Aminotransferase (EC 2.6.1.5) is a pyridoxal phosphate (PLP)-dependent enzyme that catalyzes the transfer of an amino group from L-tyrosine to α -ketoglutarate, yielding 4-HPP and L-glutamate.^[1] This is the initial and rate-limiting step in the catabolism of tyrosine in most organisms.^[1]



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References

- 1. bmrservice.com [bmrservice.com]

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